

Safety and handling precautions for Fmoc-Asp-OMe

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An In-depth Technical Guide to the Safety and Handling of Fmoc-Asp-OMe

This document provides a comprehensive overview of the safety and handling precautions for N α -Fmoc-L-aspartic acid α -methyl ester (**Fmoc-Asp-OMe**). It is intended for researchers, scientists, and drug development professionals who handle this compound in a laboratory setting. The information compiled is based on available safety data sheets and chemical properties information.

Chemical Identification and Properties

Fmoc-Asp-OMe is an amino acid derivative commonly used in peptide synthesis.[1] Understanding its fundamental properties is crucial for safe handling.

Table 1: Physical and Chemical Properties of Fmoc-Asp-OMe



Property	Value	References
Synonyms	Nα-Fmoc-L-aspartic acid α- methyl ester, FMOC-L-ASP- OME	[2][3]
CAS Number	145038-52-4	[1][3]
Molecular Formula	C20H19NO6	[1][2][4]
Molecular Weight	369.37 g/mol	[1][3][4]
Appearance	White to off-white solid/powder	[1]

Hazard Identification and Toxicity

Fmoc-Asp-OMe is classified as hazardous. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[2]

Table 2: GHS Hazard Statements

Code	Statement	Reference
H302	Harmful if swallowed	[3]
H315	Causes skin irritation	[3]
H319	Causes serious eye irritation	[3]
H335	May cause respiratory irritation	[3]

Summary of Potential Health Effects:

- Inhalation: May be harmful if inhaled and can cause respiratory tract irritation.
- Ingestion: Harmful if swallowed.[2][3]
- Skin Contact: May be harmful if absorbed through the skin and can cause irritation.[2]
- Eye Contact: Can cause eye irritation.[2]



Prolonged or repeated exposure is not known to aggravate any medical condition.[2]

Handling and Storage

Proper handling and storage procedures are essential to maintain the chemical's integrity and ensure personnel safety.

Handling Precautions

- Engineering Controls: Use process enclosures, local exhaust ventilation, or other engineering controls to keep airborne dust levels below recommended exposure limits.[2]
- Personal Hygiene: Wash hands thoroughly after handling and before eating, drinking, smoking, or using the lavatory.
- General Handling: Keep away from heat and sources of ignition.[2] Avoid breathing dust,
 vapors, mist, or gas.[2][5] Avoid contact with skin and eyes.[5]

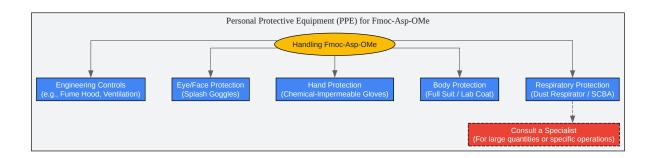
Storage Conditions

- Temperature: Store in a tightly closed container.[2] Do not store above 5°C (41°F).[2] Other sources recommend long-term storage as a powder at -20°C (for up to 3 years) or 4°C (for up to 2 years).[1][6]
- Environment: Keep the container in a dry, well-ventilated area.[7]

Exposure Controls and Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **Fmoc-Asp-OMe**. The following diagram outlines the recommended selection process.





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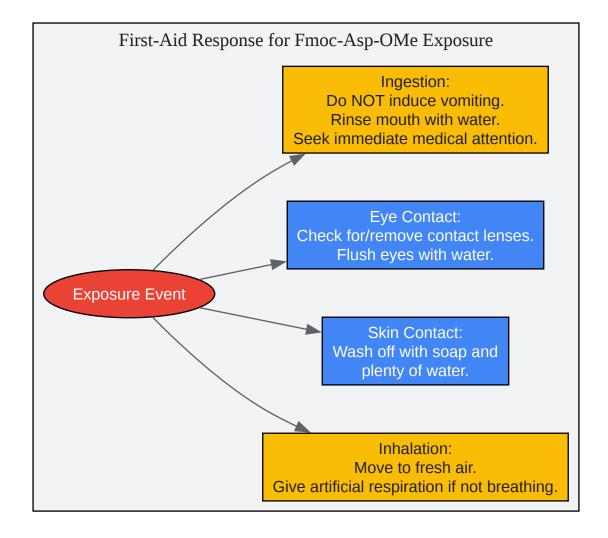
Caption: Recommended PPE for handling Fmoc-Asp-OMe.

- Eye/Face Protection: Wear splash goggles.[2] Tightly fitting safety goggles are recommended.[7]
- Skin Protection: Handle with gloves and wear a full suit.[2] Choose body protection appropriate for the concentration and amount of the substance at the specific workplace.[7]
- Respiratory Protection: A dust respirator should be used to avoid inhalation.[2] For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask can be used.[7] A self-contained breathing apparatus (SCBA) should be used to avoid inhalation of the product, and firefighters should wear positive pressure SCBA.[2]
- Note: The suggested protective clothing may not be sufficient; it is advisable to consult a specialist before handling this product.[2]

First-Aid Measures

In case of exposure, immediate action is required.





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Caption: First-aid procedures for different exposure routes.

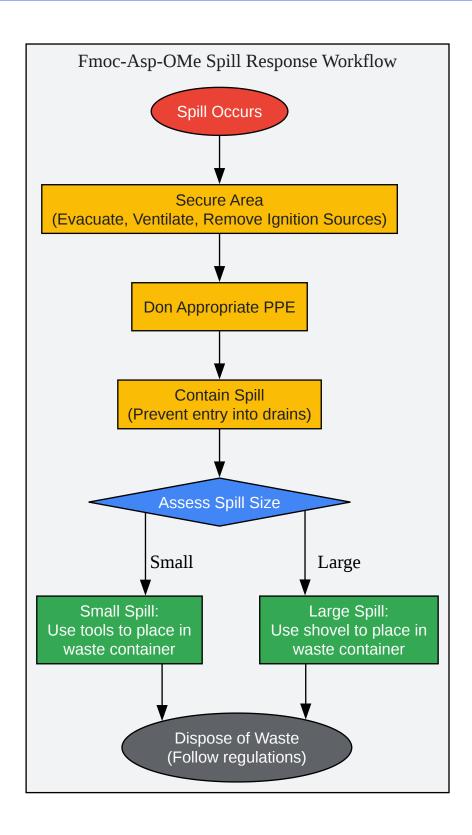
- Inhalation: If inhaled, move the person into fresh air.[8] If breathing stops, provide artificial respiration.[2]
- Ingestion: If swallowed, rinse the mouth with water.[2] Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[5]
- Skin Contact: Wash the affected area with soap and plenty of water.[2]
- Eye Contact: Check for and remove any contact lenses.[2] Flush the eyes with water as a precaution.[2]



Accidental Release and Fire-Fighting Measures Experimental Protocol: Spill Response

- Evacuate and Ventilate: Evacuate personnel from the spill area and ensure adequate ventilation.
- Remove Ignition Sources: Remove all sources of ignition from the area.[5]
- Don PPE: Wear appropriate personal protective equipment, including splash goggles, a full suit, dust respirator, boots, and gloves.[2]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[5]
- Cleanup:
 - Small Spill: Use appropriate tools to carefully sweep or shovel the spilled solid material into a convenient waste disposal container.
 - Large Spill: Use a shovel to place the material into a suitable waste disposal container.
- Disposal: Dispose of the contained waste in accordance with local, state, and federal regulations.





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Caption: Workflow for responding to an accidental release.



Fire-Fighting Measures

- · Extinguishing Media:
 - For a small fire, use a carbon dioxide or dry chemical extinguisher.
 - For a large fire, use water spray, fog, or foam. Do not use a direct water jet.[2]
- Hazardous Decomposition Products: In a fire, oxides of carbon (CO, CO2) and nitrogen (NO, NO2) may be produced.[2]
- Protective Equipment: Firefighters should wear positive pressure self-contained breathing apparatus (SCBA) and full turnout gear.[2]

Stability and Reactivity

- Stability: The product is stable under recommended storage conditions.[2]
- Conditions to Avoid: Avoid strong oxidizing reagents.[2]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include oxides of carbon and nitrogen.[2]

Disposal Considerations Experimental Protocol: Waste Disposal

- Product Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company. Do not dispose of the material down the drain.
- Container Disposal: Dispose of contaminated packaging as unused product.
- Regulatory Compliance: All disposal practices must be in accordance with federal, state, and local regulations. Collect and arrange disposal in suitable, closed containers.[5]

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